

CI-949 effects on body weight and mortality

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Compound of Interest

Compound Name: CI-949

Cat. No.: B1214535

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Technical Support Center: CI-949

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) regarding the effects of **CI-949** on body weight and mortality, based on available preclinical data. This information is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is the expected effect of **CI-949** on the body weight of laboratory animals?

A1: In studies involving male Fischer 344 rats, a dose of 100 mg/kg/day of **CI-949** administered by gavage for 14 consecutive days resulted in a decreased body weight gain[1]. At lower doses of 25 and 50 mg/kg/day, no significant effects on body weight gain were reported[1]. In a separate study with Wistar rats, no significant changes in overall body weight were noted after 21 days of daily gavage administration, although a significant increase in liver weight was observed at a 100 mg/kg dose[2].

Q2: Is there a lethal dose of **CI-949** reported in preclinical studies?

A2: Yes, mortality has been observed at high doses. In a study with male Fischer 344 rats, administration of 100 mg/kg/day of **CI-949** was lethal to 5 out of 40 rats[1]. The deaths occurred between days 5 and 12 of the 14-day study[1].

Q3: Have any other toxic effects been observed with **CI-949** administration?

A3: Besides the impact on body weight gain and mortality at high doses, a study in Wistar rats reported a significant increase in liver weight at a 100 mg/kg dose of **CI-949**, with no other toxic effects being observed[2].

Troubleshooting Guide

Issue: Unexpected decrease in body weight gain in animals treated with **CI-949**.

- **Verify Dosage:** Confirm that the administered dose is accurate. Decreased body weight gain has been specifically reported at a high dose of 100 mg/kg/day in Fischer 344 rats[1].
- **Monitor Animal Health:** Closely monitor the general health of the animals. The observed decrease in body weight gain at high doses may be associated with overt toxicity, as mortality has also been reported at this dose level[1].
- **Assess Organ Weights:** At necropsy, carefully measure organ weights. An increase in liver weight has been documented at 100 mg/kg in Wistar rats[2]. Significant changes in organ-to-body weight ratios can provide further insight into potential target organ toxicity.
- **Review Experimental Protocol:** Ensure the route and frequency of administration align with established protocols. The reported effects are based on daily gavage administration[1][2].

Issue: Mortality observed in an ongoing experiment.

- **Confirm Dosage:** Mortality has been reported at a dose of 100 mg/kg/day in Fischer 344 rats[1]. Ensure the administered dose is not exceeding the intended concentration.
- **Observe Timing of Mortality:** Note the time course of any deaths. In the reported study, mortalities occurred between days 5 and 12 of a 14-day study[1]. This may indicate a cumulative toxic effect.
- **Consider Strain Differences:** Be aware that different rat strains (e.g., Fischer 344 vs. Wistar) may exhibit varied responses to the same compound.
- **Pathological Examination:** If mortality occurs, a thorough necropsy and histopathological examination of major organs is recommended to identify the potential cause of death.

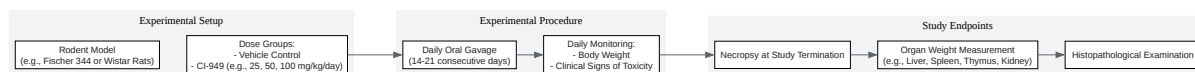
Data Summary

The following table summarizes the key quantitative data from preclinical studies on the effects of **CI-949** on body weight and mortality.

Species/S train	Dose (mg/kg/day)	Administration Route	Duration	Effect on Body Weight	Mortality Rate	Source
Male Fischer 344 Rat	25, 50	Gavage	14 days	No significant effect on body weight gain	0/40	[1]
Male Fischer 344 Rat	100	Gavage	14 days	Decreased body weight gain	5/40 (12.5%)	[1]
Wistar Rat	100	Gavage	21 days	No significant effect on overall body weight; significant increase in liver weight	Not reported	[2]

Experimental Protocols & Workflows

A common experimental design to assess the in vivo effects of **CI-949** involves daily oral administration to rats for a period of 14 to 21 days, with regular monitoring of body weight and clinical signs.



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*Experimental workflow for in vivo assessment of **CI-949**.*

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References

- 1. Effects of CI-949, a novel antiallergy agent, on immune function of male Fischer 344 rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Effect of CI-949 and CI-959 on immune function and lymphoid organs in rats - PubMed [pubmed.ncbi.nlm.nih.gov]
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